

Essential Safety and Operational Guide for Handling Hexyl Chloroformate

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Compound of Interest

Compound Name: Hexyl chloroformate

Cat. No.: B127910

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This guide provides immediate, essential safety protocols and logistical information for handling **Hexyl chloroformate**. Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Hexyl chloroformate is a toxic and corrosive chemical that can cause severe skin burns, eye damage, and is fatal if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is also a combustible liquid.^[4] Strict adherence to PPE guidelines is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications & Rationale
Respiratory	Full-face air-purifying respirator or Self-Contained Breathing Apparatus (SCBA)	Required when engineering controls are insufficient to maintain airborne concentrations below exposure limits.[1][5] Hexyl chloroformate is toxic if inhaled.[1][2]
Eyes/Face	Tightly fitting safety goggles and a face shield	Provides protection against splashes and vapors that can cause severe eye damage.[1][2][6]
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene)	Must be inspected before use.[5][6] Provides protection against skin contact, which can be fatal.[3]
Body	Chemical-resistant clothing (e.g., lab coat, coveralls, apron)	Protects skin from splashes and spills.[1][7] Contaminated clothing must be removed immediately and washed before reuse.[1][8]
Feet	Closed-toe, chemical-resistant footwear	Protects feet from spills.[5][7]

Safe Handling and Storage

Proper handling and storage are crucial to prevent exposure and accidents.

- Ventilation: Always handle **Hexyl chloroformate** in a well-ventilated area, preferably within a chemical fume hood.[4][6][9]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces as it is a combustible liquid.[1][4] Use non-sparking tools.[9]

- Storage: Store in a tightly closed, original container in a dry, cool, and well-ventilated place.
[8][9] The product is stable if stored in its original closed drum.[10] Store locked up and away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[4][9]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₁₃ ClO ₂
Molecular Weight	164.63 g/mol [2]
CAS Number	6092-54-2
Flash Point	62 °C (143.6 °F) - closed cup
Density	1.007 g/mL at 25 °C
Boiling Point	60-61 °C at 7 mmHg

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Table 3: First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [8] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention. [6] [8] [9]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [8] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately. [1] [6]

Spill and Disposal Plan

A clear plan for spills and waste disposal is essential for safety and environmental protection.

Accidental Release Measures:

- Evacuate: Immediately evacuate personnel from the spill area and move upwind.[\[8\]](#)
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[\[1\]](#)[\[9\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[9\]](#)

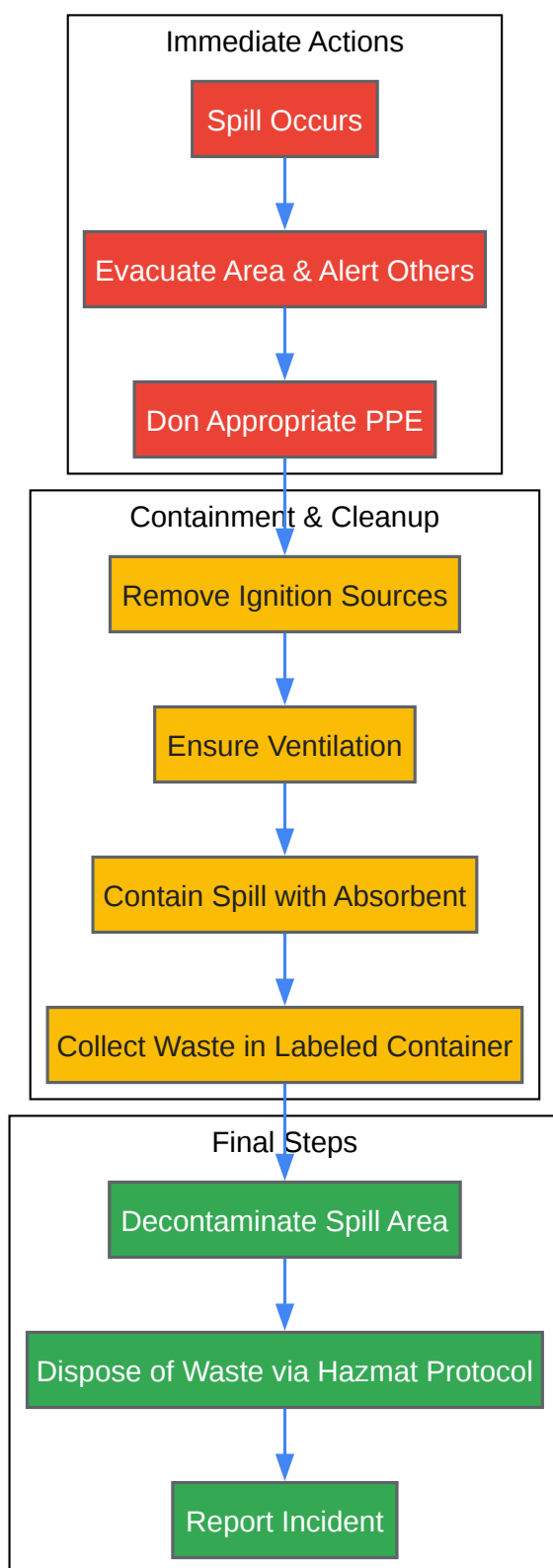
- Clean-up: Use a non-combustible absorbent material like vermiculite, sand, or earth to soak up the product.^[1] Collect the material in a suitable, closed container for disposal.^[9]
- Decontamination: Clean the affected surface thoroughly to remove residual contamination.^[1]^[6]

Waste Disposal:

- Dispose of **Hexyl chloroformate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[9]
- Excess and expired materials should be handled by a licensed hazardous material disposal company.^[6]

Experimental Workflow: Handling a Hexyl Chloroformate Spill

The following diagram outlines the step-by-step procedure for managing a **Hexyl chloroformate** spill.



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